

Synthesis of 2,4,6-Trifluorophenyl Isocyanate: A Technical Guide

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Compound of Interest

Compound Name: 2,4,6-Trifluorophenyl isocyanate

Cat. No.: B1351153

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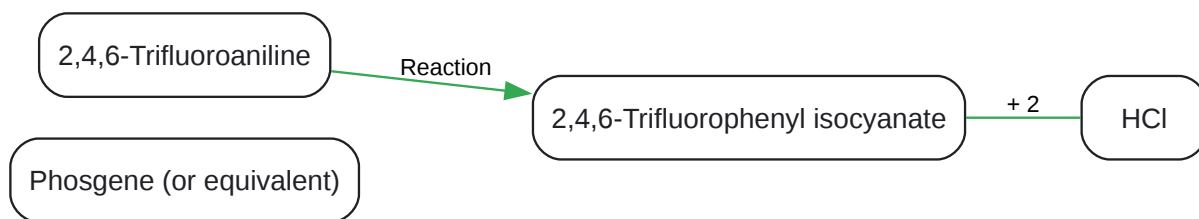
For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide details the synthesis pathway for **2,4,6-Trifluorophenyl isocyanate**, a key intermediate in various chemical and pharmaceutical applications. This document provides a comprehensive overview of the primary synthetic route, detailed experimental protocols, and relevant quantitative data to support research and development efforts.

Core Synthesis Pathway: Phosgenation of 2,4,6-Trifluoroaniline

The most established and direct method for the synthesis of **2,4,6-Trifluorophenyl isocyanate** is the phosgenation of its corresponding aniline precursor, 2,4,6-Trifluoroaniline. This reaction involves the treatment of the primary amine with phosgene (COCl_2) or a phosgene equivalent, such as triphosgene (bis(trichloromethyl) carbonate) or diphosgene (trichloromethyl chloroformate). The use of phosgene equivalents is generally preferred in a laboratory setting due to their comparative safety and ease of handling over gaseous phosgene.

The overall reaction proceeds as follows:





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